

Application Notes and Protocols for Fluroxypyr Analysis

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Compound of Interest

Compound Name: *Fluroxypyr*

Cat. No.: *B1673483*

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These comprehensive application notes provide detailed protocols for the quantitative analysis of **Fluroxypyr** in various environmental matrices using High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS). These methods are intended for use by researchers, scientists, and professionals in drug development and environmental monitoring.

High-Performance Liquid Chromatography (HPLC) Methods for Fluroxypyr Analysis

HPLC is a robust and widely used technique for the analysis of thermally unstable and ionic pesticides like **Fluroxypyr** and its esters.[1] This section details the methodologies for analyzing **Fluroxypyr** in water and soil samples.

Application Note: Analysis of Fluroxypyr in Water by LC-MS/MS

This method is suitable for the quantitative determination of **Fluroxypyr**, its methylheptyl ester (MHE), and its metabolites, 4,5-dichloro-2-pyridinol (DCP) and 2-pyridinol (MP), in surface water, groundwater, and drinking water.[2]

Experimental Protocol:

1. Sample Preparation:

- For **Fluroxypyr**-MHE and **Fluroxypyr** acid:
 - Transfer 20 mL of the water sample into a 45-mL glass vial.[\[2\]](#)
 - Acidify the sample with 200 µL of concentrated formic acid.[\[2\]](#)
 - Perform a liquid-liquid extraction with 5 mL of ethyl acetate and approximately 12 g of NaCl by shaking for 10 minutes.[\[2\]](#)
 - Centrifuge the sample for 5 minutes at around 2000 rpm.
 - Transfer the ethyl acetate layer to a graduated tube for analysis.
- For **Fluroxypyr**-DCP and **Fluroxypyr**-MP:
 - Transfer 60 mL of the water sample to a 125-mL glass jar.
 - Add 6.0 mL of pH 7.00 buffer solution and mix.
 - Condition a Phenomenex Strata-X solid-phase extraction (SPE) cartridge (200 mg, 6 mL) with 6 mL of methanol followed by 6 mL of pH 7.00 buffer solution.
 - Apply the sample mixture to the cartridge and pull it through at a flow rate of 3-5 mL/minute.
 - Elute the analytes from the cartridge using two 2.0 mL aliquots of acetonitrile.

2. HPLC-MS/MS Instrumental Parameters:

- HPLC System: Agilent 1100 or 1290 Infinity HPLC.
- Column: Zorbax SB-C8 (4.6 mm x 75 mm, 3.5 µm) or Eclipse Plus Phenyl Hexyl (3.0 mm x 50 mm, 1.8 µm).
- Mobile Phase:
 - A: Methanol with 0.1% acetic acid.
 - B: Water with 0.1% acetic acid.

- Gradient Elution:
 - For **Fluroxypyr**-MHE and **Fluroxypyr** acid: 60:40 (A:B) from 0.0-2.0 min, transitioning to 100:0 from 10.0-12.0 min, and returning to 60:40 from 14.0-16.0 min.
 - For **Fluroxypyr**-MP and **Fluroxypyr**-DCP: 40:60 (A:B) from 0.0-2.0 min, transitioning to 100:0 at 10.0 min, and returning to 40:60 from 12.0-14.0 min.
- Mass Spectrometer: MDS/Sciex API 4000 or AB SCIEX API 6500 MS.
- Ionization Mode: Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) in positive polarity.
- Detection Mode: Multiple Reaction Monitoring (MRM).

Quantitative Data Summary for **Fluroxypyr** Analysis in Water by LC-MS/MS

Analyte	Limit of Detection (LOD) (µg/L)	Limit of Quantification (LOQ) (µg/L)
Fluroxypyr-MHE	0.0070-0.0138	0.0233-0.0461
Fluroxypyr acid	0.0093-0.0166	0.0310-0.0533
Fluroxypyr-DCP	0.0121-0.0183	0.0403-0.0611
Fluroxypyr-MP	0.0161-0.0215	0.0536-0.0715

Data sourced from EPA validation reports.

Application Note: Analysis of **Fluroxypyr** in Soil by HPLC

This protocol outlines a method for the extraction and analysis of **Fluroxypyr** in soil samples from agricultural areas.

Experimental Protocol:

1. Sample Preparation:

- Perform a solid-liquid extraction of **Fluroxypyr** from soil using a horizontal shaker.
- Alternatively, use an ultrasonic bath for extraction.
- For cleanup, an OASIS HLB (polyvinyl dibenzene) solid-phase extraction cartridge can be employed.

2. HPLC Instrumental Parameters:

- HPLC System: Standard HPLC system with a UV detector.
- Column: SinoChrom ODS-BP (5µm, 4.6mm×200mm).
- Mobile Phase: Methanol-water (85:15, v/v).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 235 nm.
- Column Temperature: Room temperature.

Quantitative Data Summary for **Fluroxypyr** Analysis in Soil by HPLC

Parameter	Value
Recovery	80% - 120%
Spiking Levels	0.1-0.2 µg/g

Data based on a study of **Fluroxypyr** in soil from oil palm plantations.

Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) Methods for **Fluroxypyr** Analysis

GC-MS/MS is a highly selective and sensitive technique suitable for the analysis of volatile and semi-volatile compounds like **Fluroxypyr**-meptyl.

Application Note: Analysis of Fluroxypyr-Meptyl in Onion and Soil by GC-MS/MS

This method provides a procedure for the extraction, cleanup, and quantification of **Fluroxypyr**-meptyl in onion (plant leaf and bulb) and soil matrices.

Experimental Protocol:

1. Sample Preparation (Matrix Solid Phase Dispersion):

- Homogenize 50 g of onion leaf or bulb samples.
- Take 10 g of the homogenized sample in a 50 mL centrifuge tube.
- Extract with ethyl acetate in an acidic medium (pH $\approx$ 4).
- Perform cleanup using a combination of column chromatography and dispersive solid-phase extraction (d-SPE).

2. GC-MS/MS Instrumental Parameters:

- GC System: Agilent Technologies GC 7890A.
- Column: HP-5 (30m $\times$ 250 μ m $\times$ 0.25 μ m).
- Injector Temperature: 280 °C.
- Oven Temperature Program: Initial temperature of 120 °C for 1 min, then ramp at 25 °C/min to 260 °C and hold for 4 min.
- Carrier Gas: Helium.
- Mass Spectrometer: QQQ 7000 mass spectrometer.
- Ionization Mode: Electron Impact (EI) in positive ion mode.
- Collision Gas: Nitrogen.

Quantitative Data Summary for **Fluroxypyr**-Meptyl Analysis in Onion and Soil by GC-MS/MS

Parameter	Value
Linearity Range	0.02 - 0.1 µg/g
Recovery	88% - 98%
Relative Standard Deviation (RSD)	8% - 15%
Limit of Detection (LOD)	10 ng/g

Data from a study on **Fluroxypyr**-Meptyl in onion and soil.

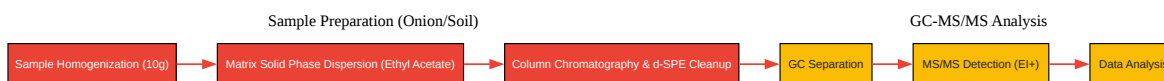
Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the analytical protocols described above.



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Caption: HPLC-MS/MS workflow for **Fluroxypyr** analysis in water samples.



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References

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